

Proper Disposal of Diversol Bx: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Diversol Bx
CAS No.:	124860-94-2
Cat. No.:	B1168746

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of **Diversol Bx**, a sanitizing cleaner, to maintain a safe laboratory environment and adhere to regulatory standards.

Immediate Safety and Handling Precautions

Diversol Bx is a powdered substance that can cause skin and serious eye irritation. In its undiluted form, it is classified as a hazardous substance. Always consult the Safety Data Sheet (SDS) before handling and wear appropriate Personal Protective Equipment (PPE), including gloves and eye or face protection.[1] Avoid creating dust and ensure adequate ventilation. Do not mix **Diversol Bx** with acids, ammonia, or any other chemicals, as this can lead to the release of hazardous gases.[1]

Quantitative Data Summary

Property	Value	Source
Physical State	Powder	[1]
Color	Opaque Pink	[1]
Odor	Chlorine	[1]
Solubility	Completely Soluble in Water	[1]
pH (Use Dilution)	12.0	[2]
Bulk Density	0.85 g/mL	[2]

Step-by-Step Disposal Procedures

The proper disposal method for **Diversol Bx** depends on whether it is in its original, undiluted powder form or a diluted solution. It is the responsibility of the user to determine if the waste meets the criteria for hazardous waste at the time of disposal, in accordance with federal, state, and local regulations.[1]

Disposal of Unused or Expired Diversol Bx Powder

- **Containment:** Ensure the container is securely sealed.
- **Labeling:** Clearly label the container as "Hazardous Waste" with the full chemical name ("**Diversol Bx**").
- **Storage:** Store the container in a designated hazardous waste accumulation area, away from incompatible materials such as acids and ammonia.
- **Waste Collection:** Arrange for pickup and disposal by a certified hazardous waste management company. Follow your institution's specific procedures for hazardous waste disposal.

Disposal of Diluted Diversol Bx Solutions

According to some safety data sheets, diluted solutions of **Diversol Bx** may not be classified as hazardous waste under federal regulations (40 CFR 261.4 (b)(4)).[1] However, it is crucial to verify this with your local and institutional regulations.

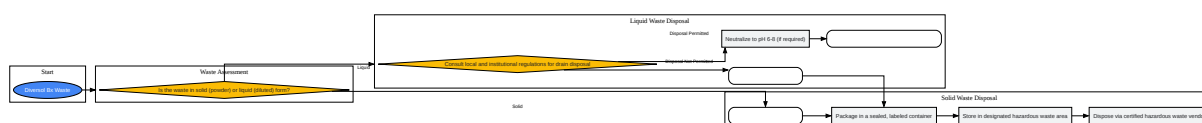
- Neutralization (if required): Check the pH of the solution. If required by local regulations, neutralize the solution to a pH between 6.0 and 8.0 using a suitable neutralizing agent. Always add the neutralizer slowly and in a well-ventilated area.
- Drain Disposal (with caution): If permitted by your local wastewater treatment authority and institutional guidelines, slowly pour the neutralized, diluted solution down the drain with copious amounts of running water. This helps to further dilute the solution and prevent any potential damage to the plumbing infrastructure.
- Record Keeping: Maintain a log of all disposals, including the date, volume, and any neutralization steps taken.

Spill Management Protocol

In the event of a spill of **Diversol Bx** powder:

- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.
- Wear Appropriate PPE: At a minimum, wear gloves, eye protection, and a lab coat. For larger spills, respiratory protection may be necessary.
- Contain the Spill: Use an inert absorbent material, such as dry sand or earth, to contain the spill.^[1]
- Collect the Material: Carefully sweep or scoop the absorbed material into a designated chemical waste container.^[3]
- Clean the Area: Use a water rinse for the final clean-up of the spill area.^[1]
- Dispose of Waste: The collected waste must be disposed of as hazardous waste, following the procedures outlined for unused powder.

Experimental Workflow for Disposal Decision-Making



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Caption: **Diversol Bx** Disposal Decision Workflow.

This comprehensive guide provides the necessary information for the safe and compliant disposal of **Diversol Bx** in a laboratory setting. By adhering to these procedures, you contribute to a safer working environment and ensure environmental responsibility. Always prioritize safety and consult your institution's specific guidelines.

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References

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